

Technical Guide: Physical Properties of 1-Bromo-3-fluoro-5-methylbenzene

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Compound of Interest

Compound Name: 3-Bromo-5-fluorotoluene

Cat. No.: B1272607

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 1-bromo-3-fluoro-5-methylbenzene (CAS No: 202865-83-6), a key intermediate in various synthetic applications. The information presented herein is intended to support research, development, and manufacturing activities by providing reliable physical data and standardized experimental context.

Core Physical and Chemical Properties

1-Bromo-3-fluoro-5-methylbenzene, with the molecular formula C_7H_6BrF , is a halogenated aromatic compound.^{[1][2]} Its structural arrangement, featuring bromine, fluorine, and a methyl group on the benzene ring, imparts specific physical characteristics crucial for its application in organic synthesis.

Quantitative Data Summary

The physical properties of 1-bromo-3-fluoro-5-methylbenzene are summarized in the table below for easy reference and comparison.

Property	Value	Units	Notes
Molecular Weight	189.02	g/mol	
Appearance	Colorless Liquid	-	At standard conditions.[3][4]
Density	1.5 ± 0.1	g/cm ³	[3]
	1.498 ± 0.06	g/cm ³	Predicted.[5]
Boiling Point	183.4	°C	At 760 mmHg.[3]
	183.4 ± 20.0	°C	Predicted.[5]
Melting Point	Not available	°C	Data not found in reviewed sources.
Flash Point	67.1 ± 16.6	°C	[3]
	67.1	°C	[5]
Refractive Index	1.527	-	[3]
	1.526	-	[5]
Vapor Pressure	1.05	mmHg	At 25 °C.[3][5]
Solubility	Insoluble in water	-	Soluble in organic solvents.

Experimental Protocols

While specific experimental reports detailing the determination of these properties for 1-bromo-3-fluoro-5-methylbenzene are not publicly available, the following sections describe the standard methodologies employed for such characterizations in organic chemistry.

Boiling Point Determination

The boiling point of a liquid compound like 1-bromo-3-fluoro-5-methylbenzene is typically determined via distillation at atmospheric pressure (760 mmHg).

Methodology:

- A small quantity of the compound is placed in a distillation flask with boiling chips.
- A thermometer is positioned so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- The flask is heated gently.
- The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer as the vapor condenses. This stable temperature is the boiling point.

Density Measurement

The density of a liquid is its mass per unit volume and is commonly measured using a pycnometer or a digital density meter.

Methodology (Using a Pycnometer):

- The empty pycnometer is weighed accurately.
- It is then filled with distilled water and weighed again to determine the volume of the pycnometer at a specific temperature.
- The pycnometer is emptied, dried, and filled with 1-bromo-3-fluoro-5-methylbenzene.
- The filled pycnometer is weighed again.
- The density is calculated by dividing the mass of the compound by the volume of the pycnometer.

Refractive Index Measurement

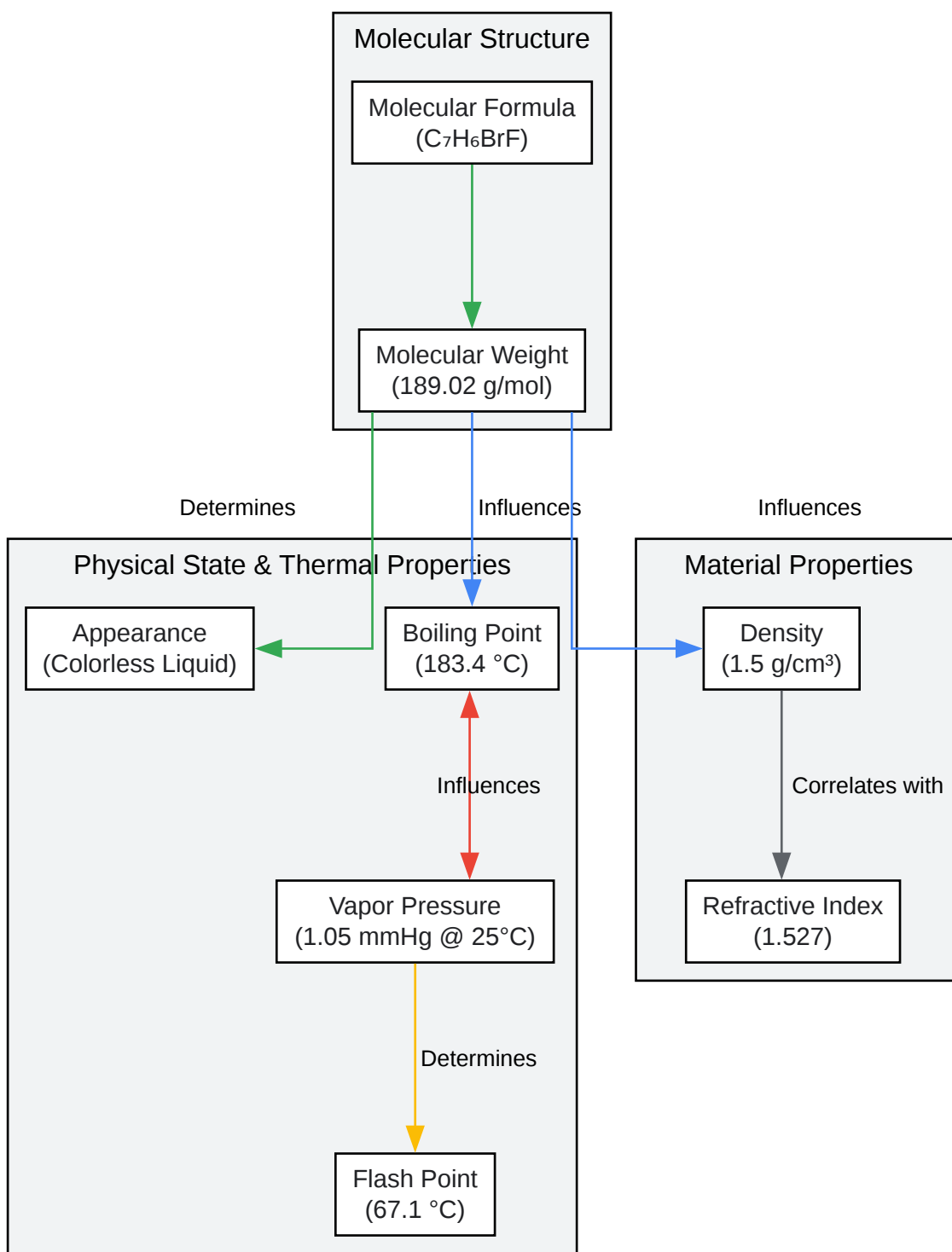
The refractive index is a dimensionless number that describes how fast light travels through the material. It is a characteristic property and is measured using a refractometer, typically at the sodium D-line (589 nm).

Methodology:

- The prism of the refractometer is cleaned and calibrated using a standard of known refractive index (e.g., distilled water).
- A few drops of 1-bromo-3-fluoro-5-methylbenzene are placed on the prism.
- The prism is closed, and the light source is activated.
- The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered.
- The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken is also recorded.

Logical Relationships of Physical Properties

The physical properties of a compound are interconnected. The following diagram illustrates the logical flow and relationship between the fundamental structure and the macroscopic physical characteristics of 1-bromo-3-fluoro-5-methylbenzene.



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Caption: Interrelation of molecular and physical properties.

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